

# Personal protective equipment for handling JSH-150

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## Compound of Interest

Compound Name: JSH-150

Cat. No.: B15584684

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## Essential Safety and Handling Guide for JSH-150

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **JSH-150**. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **JSH-150** to minimize exposure and ensure safety.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use. <a href="#">[1]</a> <a href="#">[2]</a>
Eye Protection	Safety Glasses	Tightly fitting safety goggles with side-shields. <a href="#">[1]</a>
Respiratory Protection	Respirator	A full-face respirator is recommended if exposure limits are exceeded or if experiencing irritation or other symptoms. <a href="#">[1]</a>
Body Protection	Lab Coat/Gown	A lab coat or gown should be worn. For significant handling, fire/flame resistant and impervious clothing is recommended. <a href="#">[1]</a>

## Operational Plans: Safe Handling and Storage

Proper handling and storage procedures are crucial to prevent accidental exposure and maintain the integrity of **JSH-150**.

### Handling Procedures

- Ventilation: Handle **JSH-150** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid Dust Formation: Take measures to avoid the formation of dust and aerosols.[\[1\]](#)
- Prevent Contact: Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before breaks.[\[1\]](#)[\[2\]](#)

- Ignition Sources: Keep away from all sources of ignition.[1]

## Storage Procedures

- Container: Store in a tightly closed container in a dry and cool place.[1]
- Temperature: For long-term storage of the solid powder, -20°C is recommended. For stock solutions, store at -80°C.[3][4]
- Incompatibilities: Store away from incompatible materials and foodstuffs.[1]

## Disposal Plan

Proper disposal of **JSH-150** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal: Dispose of **JSH-150** and any contaminated materials in accordance with local, state, and federal regulations.
- Contaminated Materials: Adhered or collected material should be promptly disposed of in suitable, closed containers.[1]
- Environmental Precautions: Do not allow the chemical to enter drains or the environment.[1]

## Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **JSH-150**.

### First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention if irritation develops and persists.[2]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.

- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

## Spill and Leak Procedures

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so.[\[1\]](#)
- Cleanup: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[2\]](#)
- Personal Protection: Wear appropriate personal protective equipment during cleanup.[\[1\]](#)

## Experimental Protocol: Preparation of a JSH-150 Stock Solution

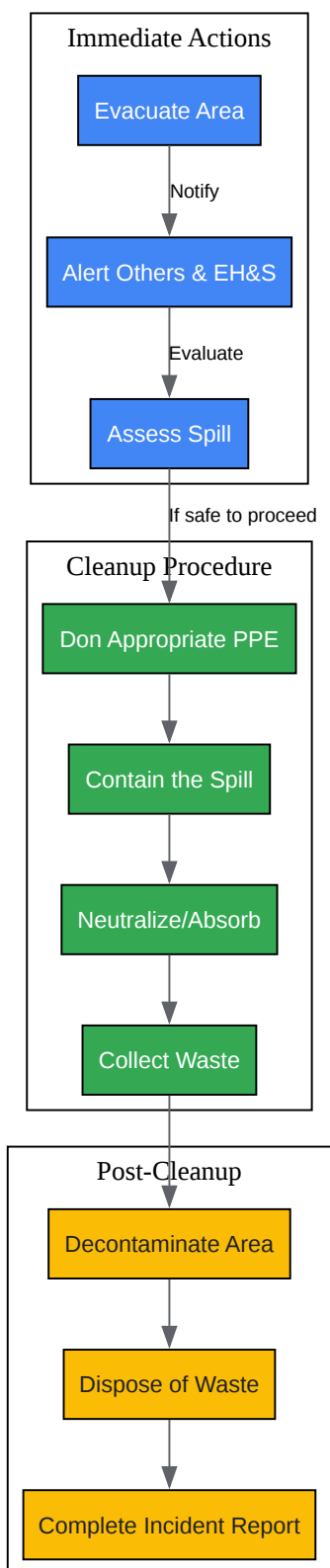
This protocol outlines the steps for preparing a stock solution of **JSH-150** in DMSO.

- Materials: **JSH-150** powder, anhydrous DMSO, sterile microcentrifuge tubes, and calibrated micropipettes.
- Procedure:
  - Equilibrate the **JSH-150** vial to room temperature before opening.
  - In a chemical fume hood, weigh the required amount of **JSH-150** powder.
  - Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution).
  - Vortex or sonicate the solution to ensure complete dissolution.
  - Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.

- Store the aliquots at -80°C.[3]

## Visual Workflow: JSH-150 Spill Response

The following diagram illustrates the step-by-step workflow for responding to a **JSH-150** spill.



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Caption: Workflow for a safe and effective response to a **JSH-150** spill.

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